

Advanced Source Definition in TRIPOLI-4 Simulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *TRIPOLI*

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This document provides detailed application notes and protocols for defining advanced radiation sources in **TRIPOLI-4®** simulations. **TRIPOLI-4®**, a Monte Carlo radiation transport code, offers a powerful and flexible framework for specifying complex source terms, which is crucial for accurate simulations in fields ranging from nuclear reactor physics to medical applications and drug development.

Fundamental Principles of Source Definition in TRIPOLI-4®

TRIPOLI-4® employs a factorized representation for the source term, allowing for the independent definition of its spatial, energetic, angular, and temporal components. The total source is a summation of elementary sources, with each elementary source, S , being described by the following equation:

$$S(r, E, \Omega, t) = C \times F(r) \times G(E) \times H(\Omega) \times T(t)[1]$$

Where:

- C is a normalization constant (intensity).
- $F(r)$ represents the spatial distribution of the source.

- $G(E)$ defines the energy spectrum of the emitted particles.
- $H(\Omega)$ describes the angular distribution of the emitted particles.
- $T(t)$ specifies the time-dependent emission profile.

This modular approach allows for the combination of various predefined and user-supplied distributions to construct a highly specific and complex source. The primary keyword for defining the source in a **TRIPOLI-4®** input file is **SOURCES_LIST**.^[2]

Data Presentation: Source Definition Parameters

The following tables summarize the key options available for defining the spatial and energetic components of a source in **TRIPOLI-4®**.

Table 1: Spatial Distribution Options - $F(r)$

Distribution Type	Coordinate System	Description	Key Parameters
Punctual	Cartesian, Cylindrical, Spherical	Source located at a single point in space.	Coordinates (x, y, z) or equivalent.
Analytical	Cartesian, Cylindrical, Spherical	Geometrically defined shapes such as spheres, cylinders, boxes, etc. The code computes the distribution within these volumes.	Shape parameters (e.g., radius, height, corner coordinates).
Tabulated	Cartesian, Cylindrical, Spherical	User-defined spatial grid with corresponding source intensities.	Grid boundaries and a matrix of intensity values.

Table 2: Energy Distribution Options - $G(E)$

Distribution Type	Description	Key Parameters
Monoenergetic (Rays)	Particles are emitted at a single, discrete energy.	Energy value (in MeV).
Energy Bands	Particles are emitted with energies uniformly distributed within a specified range.	Minimum and maximum energy values.
Watt Spectrum	A continuous spectrum describing the energy of neutrons from fission.	Fissionable isotope and incident neutron energy. Typically defined by coefficients a and b.
Maxwell Spectrum	A continuous spectrum often used for fission neutrons.	Nuclear temperature parameter.
Analytical Law	A user-defined mathematical function describing the energy spectrum.	The analytical expression and its parameters.
Tabulated Law	A user-defined histogram or continuous distribution of energy vs. intensity.	A series of energy points and corresponding intensity values.

Experimental Protocols: Defining Advanced Sources

The following protocols outline the methodological steps for defining complex sources in a **TRIPOLI-4®** simulation. While the precise input syntax is not publicly available in detail, these protocols describe the necessary information and logical structure required.

Protocol 1: Defining a Spatially Distributed, Tabulated Energy Spectrum Source

This protocol describes how to define a source with a non-uniform spatial distribution and a custom, tabulated energy spectrum, such as that from a medical linear accelerator or a spent fuel cask.

Methodology:

- Define the Spatial Distribution ($F(r)$):
 - Choose the coordinate system (Cartesian, Cylindrical, or Spherical) that best represents the source geometry.
 - Define the spatial grid by specifying the boundaries for each axis.
 - Create a matrix of relative source intensities for each cell in the grid. This matrix will represent the spatial variation of the source.
- Define the Energy Spectrum ($G(E)$):
 - Prepare a table of energy values and their corresponding relative intensities. This can be in the form of a histogram (energy bins) or a continuous distribution (pointwise data).
 - Ensure the energy values are within the simulation's energy limits.
- Define the Angular Distribution ($H(\Omega)$):
 - Specify the angular distribution. Common options include isotropic emission, or a directed beam. For a directed beam, the direction vector and potentially an angular divergence need to be defined.
- Define the Time Dependence ($T(t)$):
 - For a steady-state simulation, this component can often be omitted. For time-dependent simulations, define the emission profile as a function of time, which can be constant or vary.
- Construct the SOURCES_LIST Input Block:
 - Within the **TRIPOLI-4®** input file, create a SOURCES_LIST block.
 - Inside this block, specify the parameters for each component of the source (spatial, energy, angular, and temporal) using the appropriate keywords and data formats.

- Assign a total intensity to the source.

Protocol 2: Defining a Source from an External Particle File

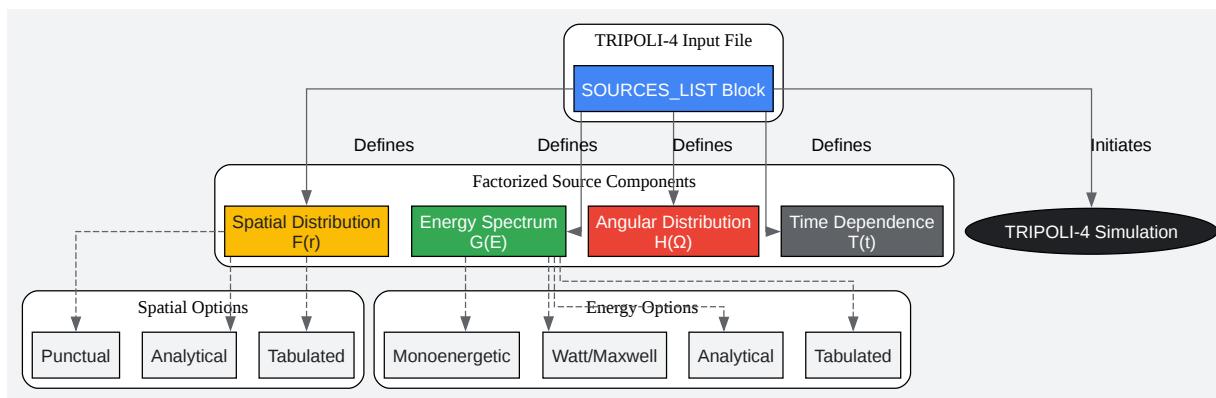
TRIPOLI-4® can use a file of pre-generated particles as a source. This is useful for multi-step simulations where the output of one simulation serves as the input for the next.

Methodology:

- Generate the Source Particle File:
 - Perform an initial simulation or use an external program to generate a file containing the properties of each source particle.
 - The file format must be compatible with **TRIPOLI-4®** and typically includes the particle's energy, position (x, y, z), direction cosines (u, v, w), and statistical weight.
- Specify the Source File in the Input:
 - In the **TRIPOLI-4®** input file, within the SOURCES_LIST block, use the appropriate keyword to specify that the source is from an external file.
 - Provide the path to the particle file.
- Simulation Execution:
 - **TRIPOLI-4®** will read the particle properties from the specified file at the beginning of the simulation and use them as the source for the transport calculation.

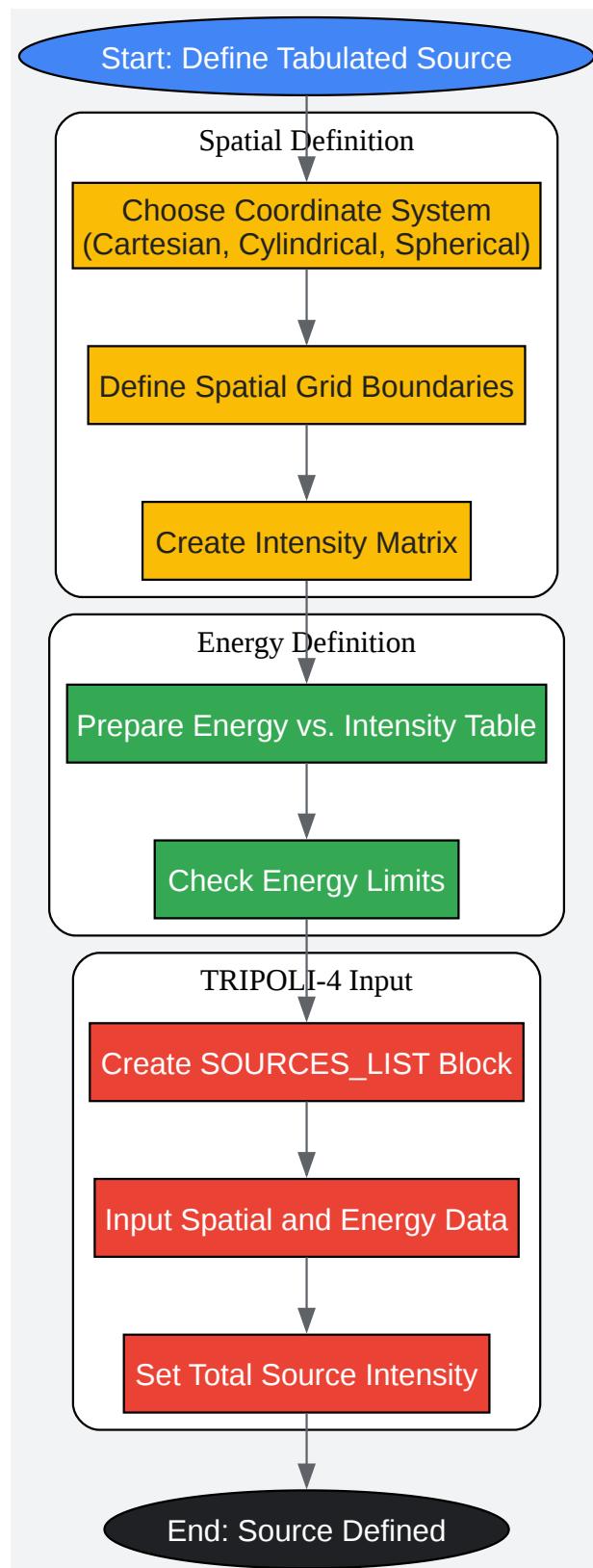
Visualizations

The following diagrams illustrate the logical workflows and relationships in defining advanced sources in **TRIPOLI-4®**.



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Caption: Workflow for defining a factorized source in **TRIPOLI-4**.



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Caption: Protocol for a spatially distributed, tabulated energy source.

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References

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